

Proper Disposal Procedures: 2-(Para-Tolylsulfonyl)-Acetyl Chloride

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Compound of Interest

Compound Name: 2-(*PARA-TOLYLSULFONYL*)-
ACETYL CHLORIDE

CAS No.: 99766-14-0

Cat. No.: B3176516

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Part 1: Executive Safety Directive

WARNING: REACTIVE HAZARD 2-(Para-Tolylsulfonyl)-acetyl chloride is a moisture-sensitive acid chloride. Contact with water, alcohols, or atmospheric moisture triggers rapid hydrolysis, releasing Hydrogen Chloride (HCl) gas and generating heat.

DO NOT pour the neat (undiluted) chemical directly into a waste drum, sink, or aqueous solution. This will cause violent splattering, acid mist generation, and potential vessel over-pressurization.

Immediate Action Required:

- Segregate: Isolate the container from water sources and protic solvents.^[1]
- Identify: Verify CAS 99766-14-0. (Note: Do not confuse with p-Toluenesulfonyl chloride/Tosyl Chloride or p-Tolylacetyl chloride).
- Plan: Execute the Controlled Dilution-Quench Protocol detailed below before final disposal.

Part 2: Chemical Profile & Pre-Disposal Assessment

To ensure scientific integrity, we must first characterize the substrate to select the correct quenching vector.

Chemical Identity Table[2]

Property	Specification	Critical Note
Chemical Name	2-(p-Tolylsulfonyl)acetyl chloride	Sulfone group () increases molecular weight and stability compared to simple acyl chlorides.
CAS Number	99766-14-0	Verify this number. Distinct from Tosyl Chloride (98-59-9).
Molecular Formula		
Molecular Weight	232.68 g/mol	Heavier than standard acetyl chloride; slower diffusion in quench media.
Physical State	Solid or Viscous Liquid	Low melting point; may solidify in cold storage.
Hydrolysis Product	2-(p-Tolylsulfonyl)acetic acid + HCl	The organic acid product is a solid that may precipitate during quenching.

The Mechanism of Hazard (Causality)

The disposal risk stems from the electrophilic carbonyl carbon. Water acts as a nucleophile, attacking the carbonyl to displace the chloride ion.

- (Exotherm): The reaction releases significant heat. If the neat chemical is added to water, the heat cannot dissipate fast enough, causing the water to boil locally and eject the corrosive chemical.
- HCl Evolution: The gas generated expands 1000x in volume relative to the liquid/solid, threatening to rupture closed containers.

Part 3: Operational Protocol (The Self-Validating System)

This protocol uses a Dilution-Quench strategy.^[2] By diluting the acid chloride first, we throttle the reaction rate and provide a heat sink (the solvent), preventing thermal runaway.

Phase A: Preparation

PPE Requirements:

- Chemical Splash Goggles (ANSI Z87.1) + Face Shield.^[3]^[4]
- Nitrile Gloves (Double gloved or Silver Shield for prolonged handling).
- Acid-resistant Lab Coat/Apron.
- Engineering Control: All operations must occur inside a functioning Fume Hood.

Reagents Needed:

- Inert Solvent: Dichloromethane (DCM) or Toluene. (DCM is preferred for solubility).
- Quenching Base: Saturated Sodium Bicarbonate () solution or 10% Sodium Hydroxide (). Ice is recommended to control temperature.
- pH Indicator: pH strips or probe.

Phase B: Step-by-Step Quenching Procedure

Step 1: Solvation (The Heat Sink) Dissolve the 2-(p-Tolylsulfonyl)-acetyl chloride in the inert solvent (DCM or Toluene).

- Ratio: Use at least 10 mL of solvent per 1 gram of acid chloride.
- Why: This distributes the molecules, preventing "hot spots" during the quench.

Step 2: The Inverse Quench Prepare a large beaker containing the basic solution (e.g., 500mL 10% NaOH and crushed ice).

- Action: Slowly add the dissolved acid chloride solution TO the basic water.

- Rate: Dropwise or thin stream. Stir vigorously.
- Critical Rule: Always add Acid to Base/Water. Never add water to the acid chloride.

Step 3: Monitoring (Self-Validation) As you add the solution, gas (CO₂ if using bicarb) and heat will evolve.

- Validation: Check pH periodically. It should remain basic (> pH 8). If it turns acidic, add more base immediately.
- Endpoint: When addition is complete, stir for 30 minutes. Ensure no oil droplets remain (indicates unreacted chloride).

Step 4: Phase Separation & Neutralization The hydrolysis product, 2-(p-Tolylsulfonyl)acetic acid, will form.

- If using NaOH: The product will likely remain dissolved as the sodium salt ().
- If using Water/Bicarb: The product may precipitate as a solid.
- Final Check: Test pH of the aqueous layer. Adjust to pH 6–9 using dilute HCl or NaOH before disposal.

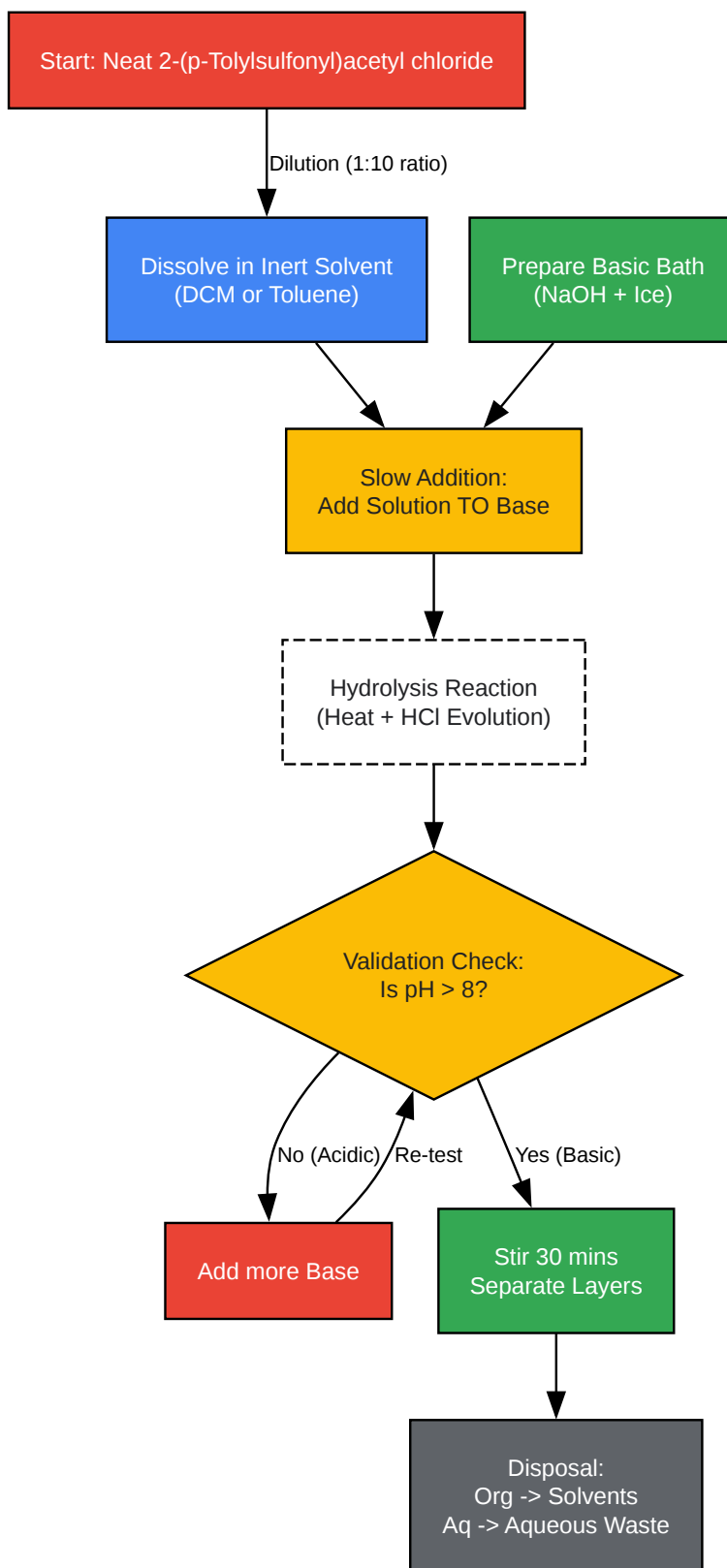
Phase C: Waste Stream Segregation

Once quenched and neutralized:

- Organic Layer (DCM/Toluene): Separate and dispose of in Halogenated Organic Waste (if DCM) or Non-Halogenated Organic Waste (if Toluene).
- Aqueous Layer: Contains NaCl and the sodium salt of the sulfonyl acid. Dispose of in Aqueous Waste (check local regulations; usually acceptable for standard aqueous waste streams if pH is 5–9).

Part 4: Process Visualization

The following diagram illustrates the logical flow of the quenching mechanism, ensuring the user understands the critical control points (Dilution and pH Check).



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Caption: Operational workflow for the safe quenching of sulfonyl-acetyl chlorides. Note the critical feedback loop at the pH validation stage.

Part 5: References

- Sigma-Aldrich. (2025). Product Specification: **2-(Para-Tolylsulfonyl)-Acetyl Chloride** (CAS 99766-14-0).
- Massachusetts Institute of Technology (MIT) EHS. (2024). Standard Operating Procedure: Acid Chlorides and Anhydrides.
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